

physicochemical properties of N-ethyl-N-methylpropan-2-amine

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Compound of Interest

Compound Name: *N-ethyl-N-methylpropan-2-amine*

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An In-depth Technical Guide to the Physicochemical Properties of **N-ethyl-N-methylpropan-2-amine**

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-ethyl-N-methylpropan-2-amine, a tertiary amine with the chemical formula $C_6H_{15}N$, is a compound of interest in various chemical and pharmaceutical research areas. A thorough understanding of its physicochemical properties is fundamental for its application in synthesis, formulation, and biological studies. This technical guide provides a comprehensive overview of the known and predicted physicochemical characteristics of **N-ethyl-N-methylpropan-2-amine**. It includes a detailed experimental protocol for its synthesis via reductive amination and general methodologies for the determination of its key properties.

Physicochemical Properties

A summary of the key physicochemical properties of **N-ethyl-N-methylpropan-2-amine** is presented in Table 1. It is important to note that while some properties are computationally predicted due to a lack of extensive experimental data in publicly available literature, they provide valuable estimates for practical applications.

Table 1: Physicochemical Properties of **N-ethyl-N-methylpropan-2-amine**

Property	Value	Source
IUPAC Name	N-ethyl-N-methylpropan-2-amine	[PubChem][1]
CAS Number	39198-07-7	[Guidechem][2]
Molecular Formula	C6H15N	[Guidechem, PubChem][1][2]
Molecular Weight	101.19 g/mol	[Guidechem, PubChem][1][2]
Boiling Point	Not experimentally determined	
Melting Point	Not experimentally determined	
Density	Not experimentally determined	
Calculated XLogP3	1.4	[PubChem][1]
Hydrogen Bond Donor Count	0	[PubChem][1]
Hydrogen Bond Acceptor Count	1	[PubChem][1]
Topological Polar Surface Area	3.2 Å ²	[PubChem][1]
pKa	Not experimentally determined	
Solubility	Expected to be soluble in water and organic solvents.[3][4]	

Experimental Protocols

Synthesis of N-ethyl-N-methylpropan-2-amine via Reductive Amination

Reductive amination is a versatile and widely used method for the synthesis of amines.[5][6] This protocol describes the synthesis of the tertiary amine, **N-ethyl-N-methylpropan-2-amine**, from a secondary amine (N-ethylmethylamine) and a ketone (acetone) using sodium triacetoxyborohydride as the reducing agent.[7]

Materials:

- N-ethylmethanamine
- Acetone
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or Argon atmosphere setup
- Separatory funnel

Procedure:

- To a round-bottom flask under an inert atmosphere (Nitrogen or Argon), add N-ethylmethanamine (1.0 equivalent) and acetone (1.0-1.2 equivalents).
- Dissolve the reactants in an anhydrous aprotic solvent such as 1,2-dichloroethane (DCE) or tetrahydrofuran (THF).
- Stir the solution at room temperature.
- Slowly add sodium triacetoxyborohydride (1.5-2.0 equivalents) portion-wise to the reaction mixture.
- Continue stirring at room temperature for 1-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- Upon completion, carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with the same organic solvent used in the reaction.
- Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the solution to remove the drying agent.
- Concentrate the filtrate under reduced pressure to yield the crude **N-ethyl-N-methylpropan-2-amine**.
- The crude product can be further purified by distillation.

Determination of Aqueous Solubility

This protocol provides a general method for determining the solubility of an amine in water.^[8]

Materials:

- **N-ethyl-N-methylpropan-2-amine**
- Distilled water
- Test tubes
- Vortex mixer or shaker
- Analytical balance

Procedure:

- Add a small, accurately weighed amount of **N-ethyl-N-methylpropan-2-amine** to a test tube.
- Add a known volume of distilled water (e.g., 1 mL) to the test tube.

- Vigorously stir or shake the mixture for several minutes.
- Allow the mixture to stand and observe for any undissolved material.
- If the amine dissolves completely, add another weighed amount and repeat the process until a saturated solution is formed (i.e., undissolved amine is present).
- The solubility can then be calculated in terms of g/100 mL or mol/L.

Determination of Basicity (pKa) via pH Measurement

The basicity of an amine can be estimated by measuring the pH of its aqueous solution.^[8]

Materials:

- **N-ethyl-N-methylpropan-2-amine**
- Distilled water
- pH meter or pH paper
- Volumetric flasks and pipettes

Procedure:

- Prepare a standard aqueous solution of **N-ethyl-N-methylpropan-2-amine** of a known concentration (e.g., 0.1 M).
- Calibrate the pH meter using standard buffer solutions.
- Measure the pH of the prepared amine solution.
- The pKb can be estimated from the pH and the concentration of the amine solution. For a more accurate determination, a titration with a standard acid is recommended.

Analysis by Gas Chromatography (GC)

Gas chromatography is a suitable method for analyzing the purity of volatile amines like **N-ethyl-N-methylpropan-2-amine**.^{[9][10]}

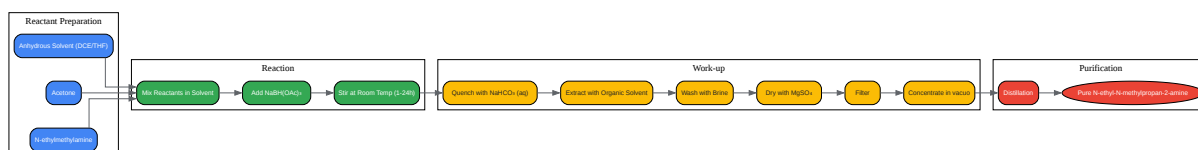
Instrumentation:

- Gas chromatograph equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).
- A suitable capillary column for amine analysis (e.g., a deactivated column or one with a polar stationary phase).[9]

Procedure:

- Prepare a dilute solution of the **N-ethyl-N-methylpropan-2-amine** sample in a volatile organic solvent (e.g., methanol or dichloromethane).
- Set the GC operating conditions: injector temperature, oven temperature program, carrier gas flow rate, and detector temperature. A typical oven program might start at a low temperature and ramp up to a higher temperature to ensure the separation of components with different boiling points.[10]
- Inject a small volume (e.g., 1 μL) of the prepared sample into the GC.
- Record the chromatogram. The retention time of the peak corresponding to **N-ethyl-N-methylpropan-2-amine** can be used for identification (by comparison with a standard), and the peak area can be used to determine its purity.

Visualizations



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Caption: Workflow for the synthesis of **N-ethyl-N-methylpropan-2-amine** via reductive amination.

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